

An In-depth Technical Guide to the Safe Handling of 1-Methyl-cyclobutylamine

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Compound of Interest

Compound Name: 1-Methyl-cyclobutylamine

Cat. No.: B1316286

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and properties of **1-Methyl-cyclobutylamine** and its hydrochloride salt. The information is intended to support laboratory professionals in the safe and effective use of this compound in research and development.

Chemical and Physical Properties

1-Methyl-cyclobutylamine and its hydrochloride salt possess distinct physical and chemical properties that are crucial for their proper handling and use in experimental settings. A summary of these properties is presented below.

Property	1-Methyl-cyclobutylamine	1-Methyl-cyclobutylamine Hydrochloride
CAS Number	40571-47-9	174886-05-6
Molecular Formula	C ₅ H ₁₁ N[1]	C ₅ H ₁₂ ClN
Molecular Weight	85.15 g/mol [1]	121.61 g/mol
Physical State	Liquid	Solid
Boiling Point	92.7°C at 760 mmHg[2]	139.9°C at 760 mmHg
Melting Point	Not available	241-244°C
Flash Point	18.64°C	38.4°C
Density	0.89 g/cm ³	Not available

Safety and Hazard Information

Understanding the potential hazards associated with **1-Methyl-cyclobutylamine** and its hydrochloride salt is fundamental to ensuring laboratory safety. The following tables summarize the GHS classification and associated precautionary statements.

GHS Classification

Substance	GHS Pictograms	Signal Word	Hazard Statements
1-Methyl-cyclobutylamine	GHS07	Warning	H302: Harmful if swallowed[1][2]
1-Methyl-cyclobutylamine Hydrochloride	GHS07	Warning	H315: Causes skin irritation, H319: Causes serious eye irritation, H335: May cause respiratory irritation

Precautionary Statements

Statement Type	1-Methyl-cyclobutylamine	1-Methyl-cyclobutylamine Hydrochloride
Prevention	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/ eye protection/ face protection.
Response	P301+P317: IF SWALLOWED: Get medical help. P330: Rinse mouth.	P302+P352: IF ON SKIN: Wash with plenty of water. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P319: If eye irritation persists: Get medical help. P332+P317: If skin irritation occurs: Get medical help. P362+P364: Take off contaminated clothing and wash it before reuse.
Storage	Not specified	P403+P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up.
Disposal	P501: Dispose of contents/container in accordance with local regulations.	P501: Dispose of contents/container in accordance with local regulations.

Experimental Protocols

Due to the hazardous nature of **1-Methyl-cyclobutylamine** and its derivatives, strict adherence to safety protocols is mandatory. The following sections detail a general laboratory handling protocol and specific emergency procedures.

General Laboratory Handling Protocol

This protocol outlines the essential steps for safely handling **1-Methyl-cyclobutylamine** in a research environment.

1. Personal Protective Equipment (PPE):

- Wear a standard laboratory coat, nitrile gloves, and chemical safety goggles.
- A face shield may be required for splash-prone procedures.

2. Engineering Controls:

- All work with **1-Methyl-cyclobutylamine** must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- An eyewash station and safety shower must be readily accessible.

3. Weighing and Dispensing:

- For the solid hydrochloride salt, carefully weigh the desired amount on a tared weigh boat inside the fume hood.
- For the liquid free amine, use a calibrated pipette or syringe to transfer the required volume.
- Avoid generating dust or aerosols.

4. Dissolution and Reaction Setup:

- Add the compound to the solvent or reaction mixture slowly and in a controlled manner.
- Ensure the reaction vessel is appropriately sized and equipped with necessary apparatus (e.g., condenser, stirrer).

5. Post-Reaction Work-up and Purification:

- Quench the reaction carefully, being mindful of potential exotherms.
- Perform extractions and other purification steps within the fume hood.

6. Waste Disposal:

- Dispose of all waste materials, including empty containers and contaminated PPE, in appropriately labeled hazardous waste containers according to institutional guidelines.

Spill and Emergency Procedures

Immediate and appropriate action is critical in the event of a spill or exposure.

Spill Response:

- Evacuate: Immediately evacuate the affected area and alert nearby personnel.
- Ventilate: Ensure the area is well-ventilated, typically by keeping the fume hood running.
- Contain: For small spills, use an inert absorbent material (e.g., vermiculite, sand) to contain the spill.
- Clean-up: Wearing appropriate PPE, carefully collect the absorbed material and place it in a sealed, labeled hazardous waste container.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.

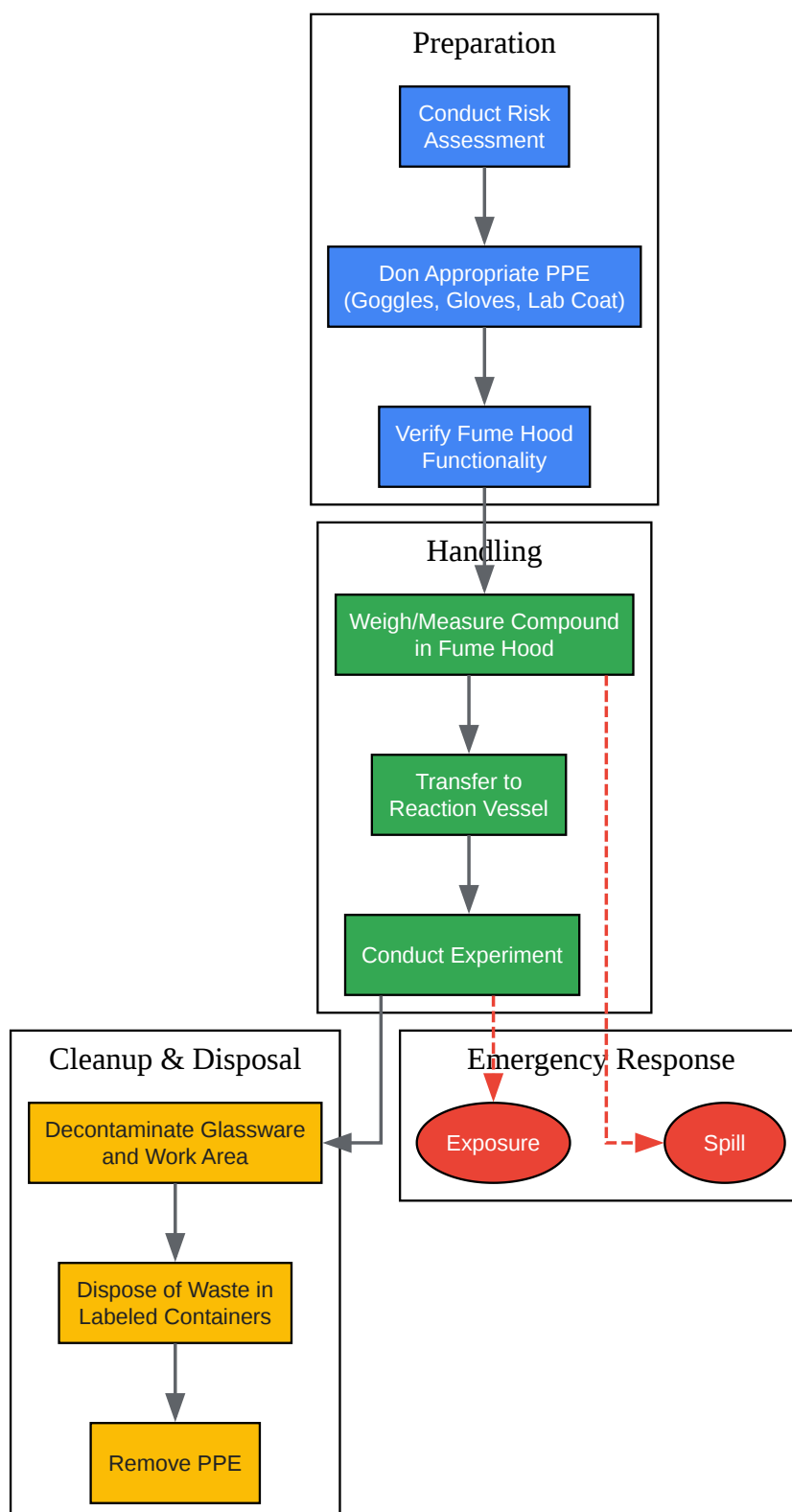
First-Aid Measures:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Visualized Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **1-Methylcyclobutylamine** in a laboratory setting.



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